

Acetylpyrazine CAS number and chemical synonyms

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Compound of Interest

Compound Name: Acetylpyrazine

Cat. No.: B1664038

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An In-Depth Technical Guide to **Acetylpyrazine** for Researchers and Drug Development Professionals

Introduction

Acetylpyrazine, with the IUPAC name 1-(Pyrazin-2-yl)ethan-1-one, is a significant organic compound widely recognized for its distinct nutty, popcorn-like aroma.[1][2][3] It is a member of the pyrazine class of compounds and functions as an aromatic ketone.[2][4] Naturally occurring in foods such as seeds, nuts, and meats, it is a key component in the flavor and fragrance industry. Beyond its sensory applications, **acetylpyrazine** serves as a crucial intermediate in organic synthesis, particularly in the development of pharmaceuticals and novel materials. Its unique heterocyclic structure and reactivity make it a valuable building block in medicinal chemistry for creating compounds to treat conditions like malaria, epilepsy, and Parkinson's disease.

Chemical Identification and Properties

Acetylpyrazine is a colorless to pale yellow crystalline solid at room temperature. It is characterized by the CAS Registry Number 22047-25-2.

Chemical Synonyms

The compound is known by several other names in scientific literature and commercial databases:

- **2-Acetylpyrazine**
- 1-(Pyrazin-2-yl)ethan-1-one
- Ethanone, 1-pyrazinyl-
- Ketone, methyl pyrazinyl
- Methyl pyrazinyl ketone
- 1-(2-Pyrazinyl)ethanone
- FEMA Number 3126

Quantitative Physicochemical Data

The key properties of **Acetylpyrazine** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ N ₂ O	
Molar Mass	122.12 g/mol	
CAS Number	22047-25-2	
Appearance	Colorless to pale yellow crystalline solid	
Melting Point	75-78 °C (167-172 °F)	
Boiling Point	213 °C (415.4 °F) at 760 mmHg; 78-79 °C at 8 mmHg	
Density	1.107 - 1.136 g/cm ³	
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol	
LogP (Octanol/Water)	0.2	
Flash Point	84.4 °C	

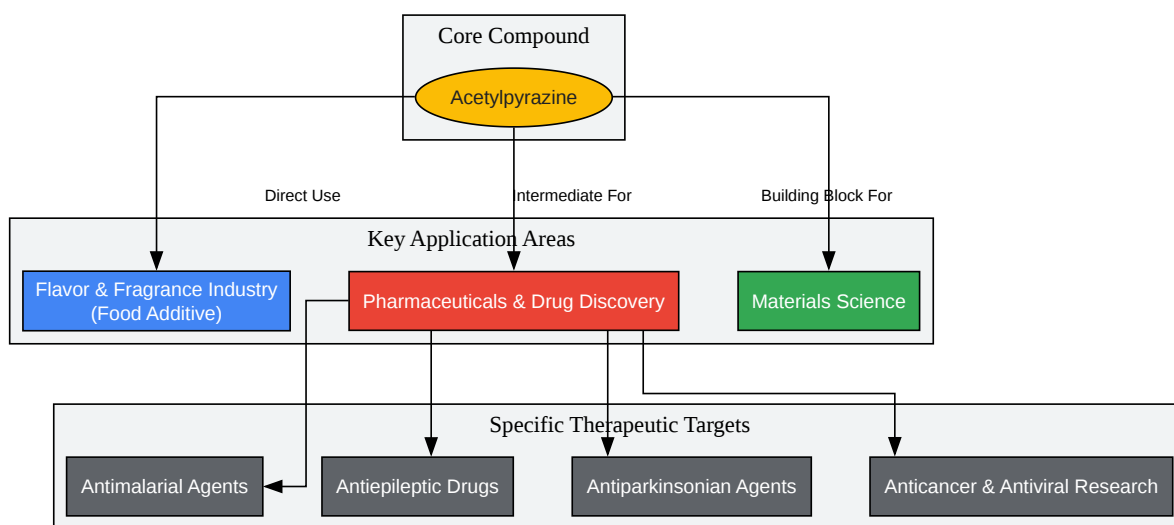
Applications in Research and Drug Development

The pyrazine ring is a privileged scaffold in medicinal chemistry, present in numerous natural products and approved pharmaceuticals. **Acetylpyrazine**, as a functionalized pyrazine, is a versatile starting material and intermediate.

- **Pharmaceutical Intermediate:** It is a key intermediate for synthesizing drugs for treating malaria, epilepsy, and Parkinson's disease. The pyrazine moiety is found in clinically used drugs like the tuberculosis agent Pyrazinamide and the multiple myeloma treatment Bortezomib.
- **Drug Discovery:** Pyrazine derivatives are explored for a wide range of pharmacological activities, including anticancer, antiviral, antibacterial, and anti-inflammatory effects. **Acetylpyrazine** provides a reactive handle for elaboration into more complex molecules in drug discovery programs.

- **Materials Science:** Pyrazine-based structures are used to develop polymers and light-responsive materials for applications in optical and photovoltaic devices.

The logical relationship between **acetylpyrazine** and its core applications is visualized below.



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Figure 1: Key application areas derived from **Acetylpyrazine**.

Experimental Protocols: Synthesis of Acetylpyrazine

Several methods for the synthesis of **acetylpyrazine** have been reported. The choice of method often depends on the desired scale, purity, and availability of starting materials.

Protocol 1: Grignard Reaction with 2-Cyanopyrazine

This common laboratory-scale synthesis involves the reaction of a Grignard reagent with 2-cyanopyrazine.

Methodology:

- **Grignard Reagent Preparation:** In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), prepare methylmagnesium bromide (CH_3MgBr) by reacting magnesium turnings with methyl bromide in anhydrous ether.
- **Reaction:** Cool the Grignard reagent in an ice bath. Slowly add a solution of 2-cyanopyrazine dissolved in anhydrous ether or THF to the stirred Grignard solution.
- **Quenching:** After the addition is complete, allow the reaction to stir at room temperature for several hours. The reaction is then carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride (NH_4Cl).
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether or ethyl acetate (3x).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The resulting crude product is purified by column chromatography on silica gel or by recrystallization to yield pure **acetylpyrazine**.

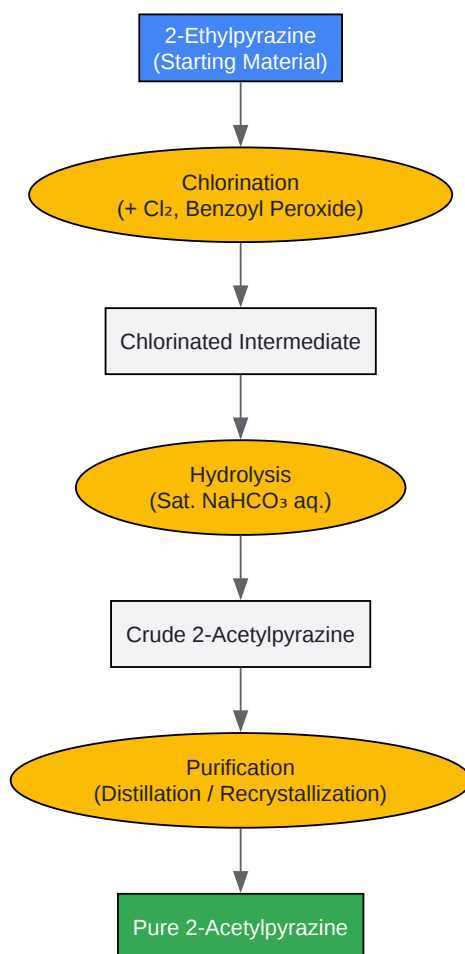
Protocol 2: Oxidation of 2-Ethylpyrazine

This method is suitable for industrial synthesis and involves a two-step process starting from 2-ethylpyrazine.

Methodology:

- **Chlorination:** 2-Ethylpyrazine is reacted with chlorine gas in the presence of a radical initiator, such as benzoyl peroxide. This substitution reaction primarily occurs at the ethyl group, forming a chlorinated intermediate. The reaction temperature is typically maintained between 50-95 °C.
- **Hydrolysis:** The resulting intermediate is then subjected to hydrolysis. This is achieved using a biphasic system of a saturated aqueous sodium bicarbonate solution and a water-miscible organic solvent to increase the solubility of the intermediate.
- **Workup and Purification:** Following hydrolysis, the product is extracted into an organic solvent, washed, dried, and concentrated. Final purification is achieved through distillation or recrystallization to yield 2-**acetylpyrazine** with high purity.

The workflow for the oxidation method is outlined in the diagram below.



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Figure 2: Synthesis workflow for **Acetylpyrazine** via oxidation.

Signaling Pathways and Biological Activity

While **acetylpyrazine** itself is primarily recognized as a flavorant, its derivatives are of significant interest in drug discovery. The pyrazine core is a key pharmacophore that interacts with various biological targets. For instance, pyrazine-containing molecules have been developed as tyrosine kinase inhibitors for cancer therapy and as proteasome inhibitors. However, detailed public information on specific signaling pathways directly modulated by **acetylpyrazine** is not extensively documented, as its primary role in research is that of a synthetic precursor rather than a bioactive agent itself. Research efforts are focused on

synthesizing derivatives and then evaluating their biological activities on specific targets and pathways.

Safety and Handling

Acetylpyrazine is classified as an irritant. It can cause skin, eye, and respiratory irritation. Harmful if swallowed. Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses), should be observed when handling this chemical. It should be stored in a cool, dry, dark place in a tightly sealed container.

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